

Comparative study of different synthetic pathways to Cyclonon-2-en-1-ol

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Compound of Interest

Compound Name: Cyclonon-2-en-1-ol

CAS No.: 58588-75-3

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A Comparative Guide to the Synthetic Pathways of Cyclonon-2-en-1-ol

Introduction: The Significance of Cyclonon-2-en-1-ol and Its Synthetic Challenges

Cyclonon-2-en-1-ol, a nine-membered carbocycle bearing an allylic alcohol functionality, represents a key structural motif in a variety of natural products and serves as a versatile building block in organic synthesis. The synthesis of medium-sized rings, such as this nine-membered system, presents considerable challenges due to unfavorable transannular interactions and entropic factors that disfavor cyclization. This guide provides a comparative analysis of three distinct and effective synthetic pathways to **Cyclonon-2-en-1-ol**, offering researchers and drug development professionals the critical insights needed to select the most appropriate method for their specific applications. We will delve into the mechanistic underpinnings, provide detailed experimental protocols, and present a comparative analysis of Ring-Closing Metathesis (RCM), Intramolecular Nozaki-Hiyama-Kishi (NHK) Reaction, and Allylic Oxidation of Cyclononene.

Pathway 1: Ring-Closing Metathesis (RCM) of a Dienol Precursor

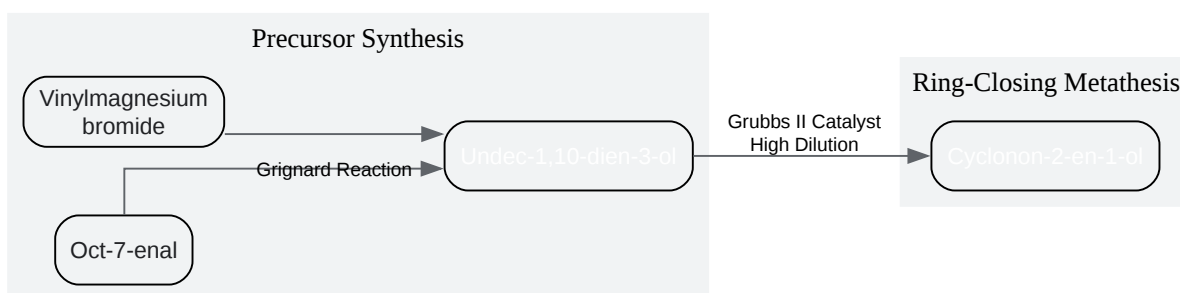
Ring-closing metathesis has emerged as a powerful and versatile tool for the construction of a wide range of cyclic systems, including challenging medium-sized rings.[1][2] This pathway relies on the catalytic intramolecular exchange of alkylidene fragments between two terminal alkenes of an acyclic precursor, driven by the formation of volatile ethylene gas.

Causality in Experimental Design

The success of an RCM reaction is highly dependent on the choice of catalyst and reaction conditions. For the synthesis of a nine-membered ring, which can be sluggish, a highly active catalyst is paramount. Second-generation Grubbs catalysts, featuring an N-heterocyclic carbene (NHC) ligand, are known for their superior reactivity and functional group tolerance compared to the first-generation catalysts.[3] The use of high dilution is a critical experimental parameter to favor the intramolecular cyclization over competing intermolecular oligomerization.

Synthetic Scheme

The synthesis of the required dienol precursor, undec-1,10-dien-3-ol, can be achieved in a straightforward manner from commercially available starting materials. The subsequent RCM reaction yields the target **Cyclonon-2-en-1-ol**.



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Caption: Synthetic route to **Cyclonon-2-en-1-ol** via RCM.

Experimental Protocol: Ring-Closing Metathesis

Step 1: Synthesis of Undec-1,10-dien-3-ol

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add magnesium turnings (1.2 eq) and anhydrous THF.
- Add a small crystal of iodine to initiate the reaction.
- Slowly add a solution of vinyl bromide (1.2 eq) in anhydrous THF to the magnesium suspension. Maintain a gentle reflux.
- After the magnesium is consumed, cool the resulting vinylmagnesium bromide solution to 0 °C.
- Add a solution of commercially available oct-7-enal (1.0 eq) in anhydrous THF dropwise via the dropping funnel.
- Allow the reaction mixture to warm to room temperature and stir for 4 hours.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether (3 x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, hexane:ethyl acetate gradient) to afford undec-1,10-dien-3-ol.

Step 2: Ring-Closing Metathesis

- In a flame-dried Schlenk flask under an argon atmosphere, dissolve undec-1,10-dien-3-ol (1.0 eq) in dry, degassed dichloromethane to a concentration of 0.005 M.
- Add Grubbs second-generation catalyst (5 mol%) to the solution.

- Heat the reaction mixture to reflux (approximately 40 °C) and stir for 12-24 hours. Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction mixture to room temperature and add a few drops of ethyl vinyl ether to quench the catalyst.
- Concentrate the solvent under reduced pressure.
- Purify the residue by flash column chromatography (silica gel, hexane:ethyl acetate gradient) to yield **Cyclonon-2-en-1-ol**.

Pathway 2: Intramolecular Nozaki-Hiyama-Kishi (NHK) Reaction

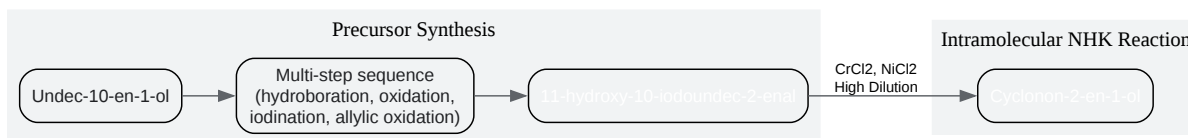
The Nozaki-Hiyama-Kishi (NHK) reaction is a powerful chromium(II)-mediated coupling of an aldehyde with a vinyl or aryl halide, often catalyzed by a nickel(II) salt.^{[4][5]} Its intramolecular variant is particularly well-suited for the formation of medium and large rings, demonstrating high functional group tolerance and often proceeding under mild conditions.^{[6][7]}

Causality in Experimental Design

The key to a successful intramolecular NHK reaction is the slow addition of the acyclic precursor to the chromium(II) salt solution. This pseudo-high dilution technique minimizes intermolecular side reactions. The choice of solvent is also critical, with polar aprotic solvents like DMF or DMSO being necessary to dissolve the chromium salts.^[5] The nickel(II) co-catalyst is essential for the reaction with vinyl halides, as it facilitates the oxidative addition step.^[5]

Synthetic Scheme

The synthesis of the acyclic precursor, 11-hydroxy-10-iodoundec-2-enal, can be accomplished from undec-10-en-1-ol. This is followed by the key intramolecular NHK cyclization to furnish **Cyclonon-2-en-1-ol**.



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Caption: Synthetic route to **Cyclonon-2-en-1-ol** via intramolecular NHK reaction.

Experimental Protocol: Intramolecular Nozaki-Hiyama-Kishi Reaction

Step 1: Synthesis of 11-hydroxy-10-iodoundec-2-enal (Multi-step)

- Hydroboration-Oxidation: Treat undec-10-en-1-ol with borane-tetrahydrofuran complex followed by oxidative workup with hydrogen peroxide and sodium hydroxide to yield undecane-1,10-diol.
- Selective Protection: Selectively protect the primary alcohol of undecane-1,10-diol as a silyl ether (e.g., TBDMS ether).
- Oxidation: Oxidize the remaining secondary alcohol to the corresponding ketone using a standard oxidant like PCC or Dess-Martin periodinane.
- Shapiro Reaction & Iodination: Convert the ketone to a vinyl iodide via a Shapiro reaction followed by treatment with iodine.
- Deprotection and Oxidation: Deprotect the primary alcohol and then oxidize it to the aldehyde using a selective reagent like Dess-Martin periodinane to afford the NHK precursor.

Step 2: Intramolecular Nozaki-Hiyama-Kishi Cyclization

- To a flame-dried, three-necked round-bottom flask under an argon atmosphere, add anhydrous chromium(II) chloride (8.0 eq) and anhydrous, degassed DMF.

- Add a catalytic amount of nickel(II) chloride (1.0 mol%).
- Stir the suspension vigorously at room temperature.
- Prepare a solution of 11-hydroxy-10-iodoundec-2-enal (1.0 eq) in anhydrous, degassed DMF.
- Add the precursor solution to the chromium(II) chloride suspension dropwise over a period of 8-12 hours using a syringe pump.
- After the addition is complete, stir the reaction mixture for an additional 12 hours.
- Quench the reaction by pouring it into water and extract with ethyl acetate (3 x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, hexane:ethyl acetate gradient) to give **Cyclonon-2-en-1-ol** as a mixture of diastereomers.

Pathway 3: Allylic Oxidation of Cyclononene

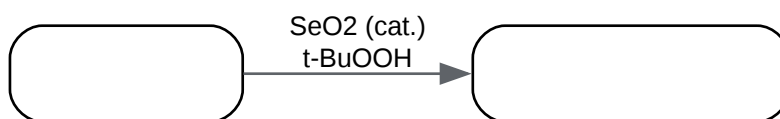
This pathway represents a more direct approach, provided the starting cycloalkene, cyclononene, is readily available. Allylic oxidation introduces a hydroxyl group adjacent to the double bond. Selenium dioxide is a classic and effective reagent for this transformation.^{[8][9]}

Causality in Experimental Design

The mechanism of selenium dioxide oxidation involves an initial ene reaction, followed by a^[2] [4]-sigmatropic rearrangement of the resulting allylseleninic acid intermediate.^[9] This is followed by hydrolysis to yield the allylic alcohol. The use of a co-oxidant, such as tert-butyl hydroperoxide, allows for the use of catalytic amounts of the toxic selenium dioxide. The regioselectivity of the oxidation on a symmetrical alkene like cyclononene is not a concern.

Synthetic Scheme

This is a one-step transformation from the corresponding cycloalkene.



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Caption: Synthesis of **Cyclonon-2-en-1-ol** via allylic oxidation.

Experimental Protocol: Allylic Oxidation with Selenium Dioxide

- In a round-bottom flask fitted with a reflux condenser, dissolve cyclononene (1.0 eq) in a mixture of dichloromethane and water.
- Add a catalytic amount of selenium dioxide (5 mol%).
- To the stirred solution, add tert-butyl hydroperoxide (70% in water, 1.5 eq) dropwise.
- Heat the reaction mixture to reflux and stir for 12-24 hours, monitoring by TLC or GC-MS.
- Cool the reaction mixture to room temperature and dilute with dichloromethane.
- Wash the organic layer with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, hexane:ethyl acetate gradient) to afford **Cyclonon-2-en-1-ol**.

Comparative Analysis

Feature	Ring-Closing Metathesis (RCM)	Intramolecular Nozaki-Hiyama-Kishi (NHK)	Allylic Oxidation of Cyclononene
Key Transformation	Diene Cyclization	Aldehyde-Halide Cyclization	C-H Activation/Oxidation
Starting Materials	Readily available acyclic fragments	Requires multi-step precursor synthesis	Requires pre-existing carbocycle
Yield	Generally good to excellent	Moderate to good	Moderate
Stereoselectivity	Generally produces a mixture of E/Z isomers for medium rings	Often produces a mixture of diastereomers at the newly formed alcohol center	Not applicable for the formation of new stereocenters in this case
Functional Group Tolerance	Excellent (Grubbs II)	Excellent	Good
Scalability	Can be challenging due to high dilution	Possible with slow addition techniques	Good
Reagent Toxicity/Cost	Ruthenium catalysts can be expensive; low toxicity	Chromium salts are toxic; Nickel is a sensitizer	Selenium dioxide is highly toxic
Key Advantages	Convergent, high-yielding, and versatile	High functional group tolerance, reliable for complex systems	Direct and atom-economical
Key Disadvantages	Cost of catalyst, potential for oligomerization	Toxicity of reagents, multi-step precursor synthesis	Toxicity of selenium, requires availability of the cycloalkene

Conclusion and Future Perspectives

The synthesis of **Cyclonon-2-en-1-ol** can be approached through several strategic disconnections, each with its own set of advantages and challenges.

- Ring-Closing Metathesis stands out as a modern, highly efficient, and versatile method, particularly for creating the carbon skeleton from simple acyclic precursors. The primary considerations are the cost of the catalyst and the need for high-dilution conditions.
- The Intramolecular Nozaki-Hiyama-Kishi Reaction is a robust and reliable method for the formation of medium-sized rings, especially in complex molecular settings where high functional group tolerance is required. Its main drawback is the multi-step synthesis of the required precursor and the use of stoichiometric amounts of toxic chromium salts.
- Allylic Oxidation offers the most direct route, contingent on the availability of cyclononene. While atom-economical, the toxicity of selenium dioxide is a significant concern, although catalytic versions mitigate this to some extent.

The choice of the optimal synthetic pathway will ultimately depend on the specific requirements of the research program, including the availability of starting materials, scalability, cost considerations, and the desired level of stereocontrol. Future advancements in catalyst design for RCM, the development of more environmentally benign alternatives to chromium-based reagents for NHK-type reactions, and the discovery of more selective and safer C-H oxidation methods will undoubtedly further refine the synthetic approaches to this important class of molecules.

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